

An In-Depth Technical Guide to Dodec-2-enal: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Dodec-2-enal*

CAS No.: 4826-62-4

Cat. No.: B1235498

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodec-2-enal, particularly in its (E)-isomer form, is an α,β -unsaturated aldehyde that has garnered significant interest across various scientific disciplines. While widely recognized for its characteristic citrusy and waxy aroma, leading to its extensive use in the flavor and fragrance industries, its chemical reactivity and biological activities present opportunities for broader applications in research and development.^{[1][2]} This guide provides a comprehensive technical overview of **Dodec-2-enal**, focusing on its chemical identity, physicochemical properties, synthesis and purification, analytical methodologies, biological significance, and safety considerations.

Chemical Identity and Synonyms

A clear understanding of the nomenclature and identifiers for **Dodec-2-enal** is crucial for accurate literature searching and chemical sourcing. The most common isomer in commercial and research use is the (E) or trans isomer.

Table 1: Chemical Identifiers for (E)-**Dodec-2-enal**

Identifier	Value
IUPAC Name	(2E)-dodec-2-enal
CAS Registry Number	20407-84-5
Molecular Formula	C ₁₂ H ₂₂ O
Molecular Weight	182.30 g/mol

This compound is also known by a variety of synonyms, which are frequently encountered in scientific literature and commercial listings.

Synonyms:

- trans-2-Dodecenal
- (E)-2-Dodecen-1-al
- (2E)-2-Dodecenal
- trans-**Dodec-2-enal**
- Mandarin aldehyde
- 3-Nonylacrolein

Physicochemical Properties

(E)-**Dodec-2-enal** is a colorless to pale yellow liquid with a distinct fatty, citrus-like odor.^{[2][3]} Its physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties of (E)-**Dodec-2-enal**

Property	Value	Source
Boiling Point	93 °C at 0.5 mm Hg	[2]
Density	0.849 g/mL at 25 °C	[2]
Refractive Index	1.455 - 1.459 at 20 °C	[3]
Flash Point	110 °C (closed cup)	[3]
Solubility	Insoluble in water; soluble in alcohol and most fixed oils.	[4]
LogP	4.8	[4]

Synthesis and Purification

The synthesis of (E)-**Dodec-2-enal** is most commonly achieved through an aldol condensation reaction between decanal and acetaldehyde.[2] While specific industrial protocols are often proprietary, the general approach involves the base-catalyzed reaction of the two aldehydes followed by dehydration to yield the α,β -unsaturated product.

Alternatively, the Wittig reaction provides a versatile method for the stereoselective synthesis of alkenes, including (E)-**Dodec-2-enal**. [2][5][6] This approach involves the reaction of a phosphorus ylide with an aldehyde.

Experimental Protocol: Wittig-Type Synthesis of (E)-Dodec-2-enal (Conceptual)

This protocol outlines a conceptual Wittig-type synthesis, a powerful method for forming carbon-carbon double bonds with good stereocontrol.

- Ylide Preparation:
 - A suitable phosphonium salt, such as (formylmethyl)triphenylphosphonium chloride, is suspended in an anhydrous aprotic solvent (e.g., tetrahydrofuran).
 - A strong base, such as sodium hydride or n-butyllithium, is added dropwise under an inert atmosphere (e.g., nitrogen or argon) at a reduced temperature (e.g., 0 °C) to deprotonate

the phosphonium salt and form the corresponding phosphorus ylide.

- Reaction with Aldehyde:
 - Decanal is then added dropwise to the ylide solution, maintaining the reduced temperature.
 - The reaction mixture is allowed to warm to room temperature and stirred for a specified period (typically several hours) to ensure complete reaction.
- Work-up and Isolation:
 - The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride.
 - The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate).
 - The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- Purification:
 - The crude product is purified by column chromatography on silica gel using a non-polar eluent system, such as a mixture of hexane and ethyl acetate, to separate the desired (E)-**Dodec-2-enal** from the triphenylphosphine oxide byproduct and any unreacted starting materials.^{[7][8]}

Caption: Conceptual workflow for the synthesis of (E)-**Dodec-2-enal** via a Wittig-type reaction.

Analytical Characterization

Accurate characterization of **Dodec-2-enal** is essential for quality control and research purposes. Gas chromatography-mass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy are the primary analytical techniques employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the separation and identification of volatile compounds like **Dodec-2-enal**.

- Sample Preparation: A dilute solution of **Dodec-2-enal** is prepared in a volatile organic solvent such as hexane or dichloromethane.
- GC Conditions:
 - Column: A non-polar or semi-polar capillary column (e.g., DB-5ms or HP-5ms) is typically used.
 - Injector: Split/splitless injector, with an injection volume of 1 μL .
 - Oven Program: A temperature gradient is employed, for example, starting at 50 $^{\circ}\text{C}$, holding for 2 minutes, then ramping to 250 $^{\circ}\text{C}$ at a rate of 10 $^{\circ}\text{C}/\text{min}$.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization: Electron ionization (EI) at 70 eV.
 - Mass Range: Scanning from m/z 40 to 400.
 - Identification: The resulting mass spectrum is compared with a reference library (e.g., NIST) for confirmation. The mass spectrum of **Dodec-2-enal** will show a characteristic fragmentation pattern.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed structural information, confirming the identity and purity of **Dodec-2-enal**.

Table 3: Representative ^1H and ^{13}C NMR Data for (E)-**Dodec-2-enal** (in CDCl_3)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H	~9.5	d	-CHO
~6.8	dt	=CH-CHO	
~6.1	dt	-CH=CH-CHO	
~2.3	q	-CH ₂ -CH=	
~1.2-1.5	m	-(CH ₂) ₇ -	
~0.9	t	-CH ₃	
^{13}C	~194	C=O	
~159	=CH-CHO		
~132	-CH=CH-CHO		
~33	-CH ₂ -CH=		
~32, 29, 28, 23	-(CH ₂) ₇ -		
~14	-CH ₃		

Note: Exact chemical shifts and coupling constants may vary slightly depending on the solvent and instrument.

Biological Activities and Potential Applications

Beyond its organoleptic properties, **Dodec-2-enal** exhibits a range of biological activities that are of interest to researchers and drug development professionals.

Antimicrobial Activity

Dodec-2-enal has demonstrated antimicrobial properties against various microorganisms.^[1] The lipophilic nature of aldehydes allows them to interact with and disrupt the bacterial cell membrane, leading to increased permeability and ultimately cell death.^[9] This mechanism is attributed to the ability of these compounds to dissolve in the lipid bilayer of the cell membrane, altering its structure and function.^[9]

- **Preparation of Inoculum:** A standardized suspension of the target microorganism is prepared in a suitable growth medium.
- **Serial Dilutions:** A series of twofold dilutions of **Dodec-2-enal** are prepared in a 96-well microtiter plate.
- **Inoculation:** Each well is inoculated with the microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions (temperature and time) for microbial growth.
- **Determination of MIC:** The MIC is determined as the lowest concentration of **Dodec-2-enal** that completely inhibits visible growth of the microorganism.

Anticholinesterase Activity

Recent studies have explored the potential of **Dodec-2-enal** as an inhibitor of acetylcholinesterase (AChE), an enzyme implicated in the progression of Alzheimer's disease.

- **Reagent Preparation:** Prepare solutions of acetylcholinesterase, the substrate acetylthiocholine iodide (ATCI), and Ellman's reagent (5,5'-dithiobis-(2-nitrobenzoic acid), DTNB).
- **Assay Procedure:**
 - In a 96-well plate, add a buffer solution, the AChE enzyme, and various concentrations of **Dodec-2-enal**.
 - Incubate the mixture for a defined period (e.g., 15 minutes) at a controlled temperature (e.g., 37 °C).
 - Initiate the reaction by adding the substrate ATCI and DTNB.
 - The hydrolysis of ATCI by AChE produces thiocholine, which reacts with DTNB to form a yellow-colored product.
 - The absorbance of the yellow product is measured spectrophotometrically at 412 nm over time.

- The rate of reaction is calculated, and the percentage of inhibition by **Dodec-2-enal** is determined by comparing the reaction rates in the presence and absence of the compound.

Caption: Workflow of the Ellman's method for assessing acetylcholinesterase inhibition by (E)-**Dodec-2-enal**.

Safety and Handling

(E)-**Dodec-2-enal** is classified as a skin and eye irritant.[3] It is also very toxic to aquatic life with long-lasting effects.[3] Therefore, appropriate safety precautions must be taken when handling this compound.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[3]
- Handling: Avoid breathing fumes, gas, mist, vapors, or spray.[3] Handle in a well-ventilated area.
- Storage: Store in a cool, dry place away from light and air, preferably under an inert atmosphere (e.g., nitrogen).[3]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.

Conclusion

Dodec-2-enal is a multifaceted compound with established applications in the flavor and fragrance industry and emerging potential in other scientific fields. Its chemical structure, characterized by an aldehyde functional group conjugated with a carbon-carbon double bond, imparts a unique reactivity and a range of biological activities, including antimicrobial and anticholinesterase effects. For researchers, scientists, and drug development professionals, a thorough understanding of its properties, synthesis, and handling is essential for harnessing its full potential in the development of new products and therapies. Further research into its mechanisms of action and potential applications is warranted.

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